

An In-Depth Technical Guide to Methomyl-d3: Properties, Structure, and Analytical Applications

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Compound of Interest

Compound Name: Methomyl-d3

Cat. No.: B15562426

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Introduction

Methomyl-d3 is the deuterated form of Methomyl, a broad-spectrum carbamate insecticide.^[1] In analytical chemistry, particularly in quantitative analysis using gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS), **Methomyl-d3** serves as an ideal internal standard for the precise quantification of its non-labeled counterpart, Methomyl.^[2] Its utility stems from the principle of isotope dilution mass spectrometry, where the near-identical physicochemical properties to the analyte ensure it behaves similarly during sample preparation and analysis, while its distinct mass allows for separate detection.^[3] This guide provides a comprehensive overview of the chemical properties, structure, and key analytical methodologies related to **Methomyl-d3**.

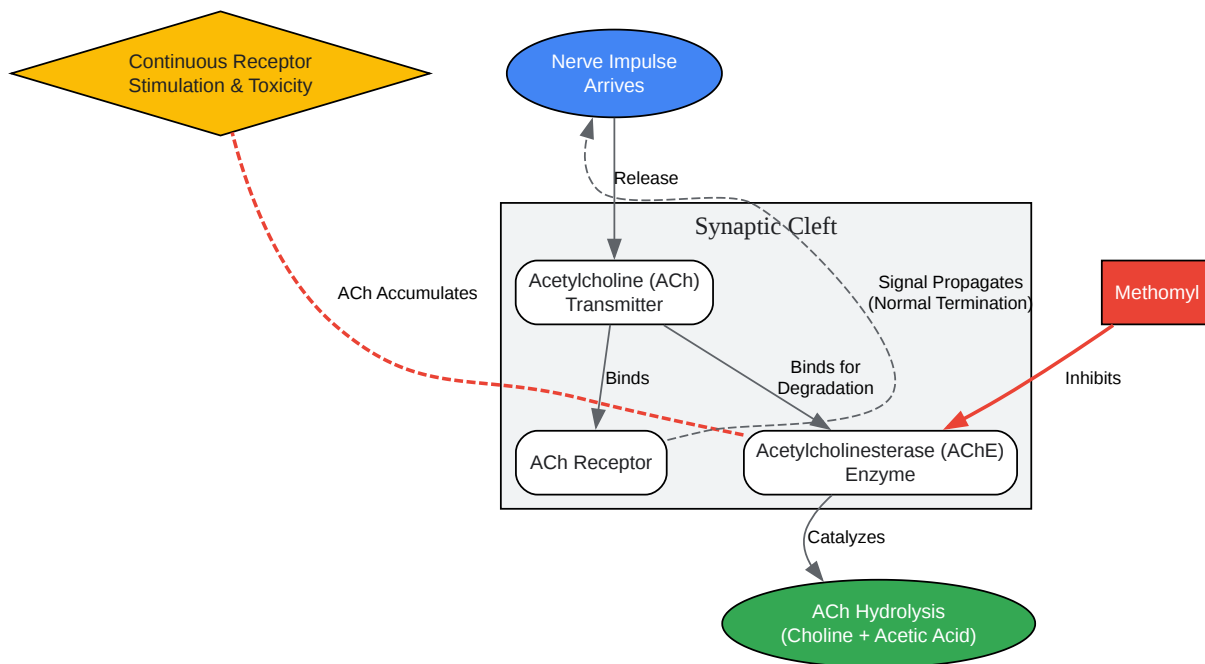
Chemical Properties and Structure

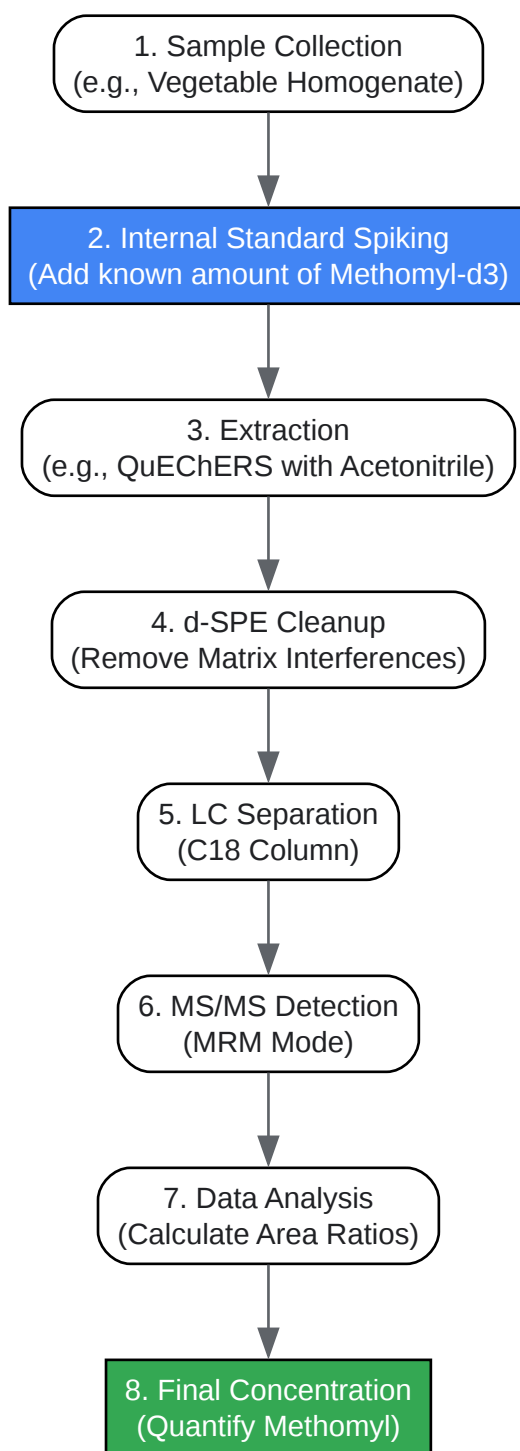
Methomyl-d3 is a white solid at room temperature.^[2] The key physicochemical properties of **Methomyl-d3** are summarized in the table below, providing a consolidated reference for

researchers.

Property	Value	Reference(s)
CAS Number	1398109-07-3	[2]
Formal Name	N-[[[(methyl-d3-amino)carbonyl]oxy]-ethanimidothioic acid, methyl ester	
Molecular Formula	C ₅ H ₇ D ₃ N ₂ O ₂ S	
Formula Weight	165.2 g/mol	
Appearance	Solid	
Solubility	Slightly soluble in Chloroform and Methanol	
Storage Temperature	-20°C	---
Purity (Deuteration)	≥99% deuterated forms (d ₁ -d ₃)	
SMILES	CC(SC)=NOC(NC([2H])([2H])[2H])=O	
InChI	InChI=1S/C5H10N2O2S/c1-4(10-3)7-9-5(8)6-2/h1-3H3,(H,6,8)/i2D3	
InChIKey	UHXUZOCRWCRNSJ-BMSJAHLVSA-N	

Below is a two-dimensional representation of the **Methomyl-d3** chemical structure, highlighting the position of the three deuterium atoms on the methylamino group.





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References

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- [2. caymanchem.com \[caymanchem.com\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
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